

A Comprehensive Technical Guide to the Solubility of Maltitol in Organic Solvents

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the solubility of **maltitol** in a range of common organic solvents. Understanding the solubility characteristics of **maltitol**, a widely used excipient, is critical for the formulation and development of pharmaceutical products. This document compiles quantitative and qualitative solubility data, details experimental protocols for solubility determination, and presents a visual workflow for a standard solubility testing method.

Quantitative Solubility of Maltitol

The solubility of **maltitol** in various organic solvents is a key parameter for its application in drug formulation. The following tables summarize the available quantitative data.

Table 1: Solubility of **Maltitol** in Various Organic Solvents (as mole fraction, x)



Solvent	298.15 K (25 °C)	303.15 K (30 °C)	308.15 K (35 °C)	313.15 K (40 °C)	318.15 K (45 °C)	323.15 K (50 °C)
Methanol	0.00193	0.00226	0.00263	0.00306	0.00355	0.00411
Ethanol	0.00068	0.00079	0.00092	0.00107	0.00124	0.00143
2-Propanol	0.00021	0.00025	0.00029	0.00034	0.00040	0.00046
N,N- Dimethylfor mamide (DMF)	0.0115	0.0138	0.0165	0.0196	0.0232	0.0274

Data for Table 1 was obtained from a study by Li et al. (2016).

Table 2: Qualitative and Other Quantitative Solubility Data for Maltitol

Solvent	Solubility Description/Value	Notes
Glycerin	Miscible	[1]
Propylene Glycol	Miscible	[1]
Dimethyl Sulfoxide (DMSO)	60 mg/mL	Data from a commercial supplier.
Mineral Oil	Insoluble	[1]
Vegetable Oil	Insoluble	[1]
Anhydrous Ethanol	Practically Insoluble	

Due to the limited availability of direct quantitative data for **maltitol** in certain common organic solvents, the following table provides solubility data for similar polyols, sorbitol and xylitol. This information can serve as a useful reference for formulation scientists.

Table 3: Solubility of Structurally Similar Polyols (Sorbitol and Xylitol) in Select Organic Solvents



Polyol	Solvent	Temperature (K)	Solubility (mole fraction, x)
Sorbitol	Ethyl Acetate	278.15	0.00016
283.15	0.00019		
288.15	0.00023	-	
293.15	0.00028	-	
298.15	0.00034	-	
303.15	0.00041	-	
308.15	0.00050	-	
313.15	0.00061	_	
318.15	0.00074	-	
323.15	0.00090	-	
328.15	0.00109	-	
333.15	0.00132	-	
Xylitol	Acetone	293	0.0013
298	0.0016		
303	0.0020	-	
308	0.0025	_	
313	0.0031	-	
318	0.0038	_	
323	0.0047	-	

Sorbitol data in Ethyl Acetate from a study by Zhi et al. (2013). Xylitol data in Acetone from a study by Wang et al. (2007).



Experimental Protocol: Gravimetric Method for Solubility Determination

The following is a detailed methodology for determining the solubility of **maltitol** in an organic solvent using the gravimetric method. This method is widely accepted and provides reliable and accurate results.

2.1. Materials and Equipment

- Solute: High-purity crystalline maltitol
- Solvent: Analytical grade organic solvent of interest
- Apparatus:
 - Analytical balance (accurate to ±0.1 mg)
 - Thermostatic water bath or incubator with precise temperature control (±0.1 °C)
 - Jacketed glass vials or flasks with airtight seals
 - Magnetic stirrer and stir bars
 - Syringes with membrane filters (e.g., 0.45 μm PTFE)
 - Pre-weighed glass vials for sample collection
 - Drying oven or vacuum oven

2.2. Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of maltitol to a known mass or volume of the organic solvent in a
 jacketed glass vial. The presence of undissolved solid is crucial to ensure saturation.
 - Seal the vial tightly to prevent solvent evaporation.



- Place the vial in the thermostatic bath set to the desired temperature.
- Continuously agitate the mixture using a magnetic stirrer to facilitate the dissolution process and reach equilibrium. The equilibration time can vary depending on the solvent and temperature and should be determined experimentally (typically 24-72 hours).

Sampling:

- Once equilibrium is reached, stop the agitation and allow the undissolved solid to settle for a sufficient period (e.g., 2-4 hours) while maintaining the constant temperature.
- Carefully withdraw a known volume of the clear supernatant using a pre-heated or temperature-equilibrated syringe fitted with a membrane filter. This prevents the precipitation of the solute during filtration.
- Dispense the filtered saturated solution into a pre-weighed, airtight glass vial.

Gravimetric Analysis:

- Record the total mass of the vial containing the saturated solution.
- Remove the seal and place the vial in a drying oven at a temperature sufficient to
 evaporate the solvent without degrading the maltitol (e.g., 60-80 °C). A vacuum oven can
 be used to facilitate drying at a lower temperature.
- Dry the sample to a constant weight. This is achieved by periodically removing the vial from the oven, allowing it to cool to room temperature in a desiccator, and weighing it. The process is repeated until the difference between consecutive weighings is negligible.
- Record the final constant mass of the vial containing the dried **maltitol**.

2.3. Data Calculation

The solubility can be expressed in various units. The mole fraction solubility (x) is calculated as follows:

• Mass of the solvent (m solvent): (Mass of vial + solution) - (Mass of vial + dried maltitol)

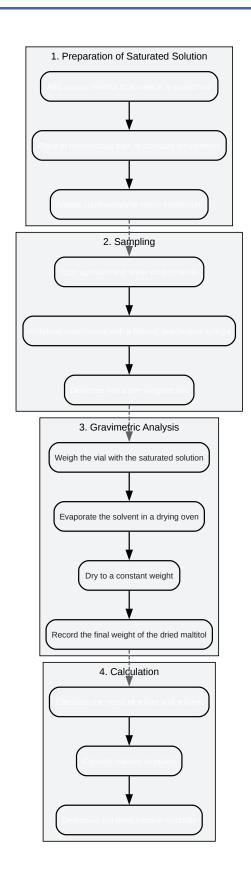


- Mass of the solute (m solute): (Mass of vial + dried maltitol) (Mass of empty vial)
- Moles of solute (n_solute): m_solute / Molar mass of maltitol (344.31 g/mol)
- Moles of solvent (n_solvent): m_solvent / Molar mass of the solvent
- Mole fraction of solute (x): n_solute / (n_solute + n_solvent)

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the gravimetric method for determining the solubility of **maltitol**.





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Caption: Experimental workflow for the gravimetric determination of solubility.



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References

- 1. Maltitol | 585-88-6 [chemicalbook.com]
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